

An In-depth Technical Guide to 16-Bromohexadecanoic Acid: Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name: *16-Bromohexadecanoic acid*

Cat. No.: B1268533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **16-bromohexadecanoic acid**, a long-chain fatty acid derivative that serves as a crucial building block in organic synthesis. This document delves into the historical discovery, detailed modern synthesis protocols, physicochemical properties, and key applications of this versatile molecule, with a focus on its role in the development of bioactive compounds.

Introduction and Historical Context

16-Bromohexadecanoic acid, also known as 16-bromopalmitic acid, is a C16 saturated fatty acid terminally substituted with a bromine atom. Its strategic importance lies in its bifunctional nature, possessing both a carboxylic acid group and a reactive alkyl bromide. This structure allows for a wide range of chemical modifications, making it a valuable precursor for the synthesis of complex lipids, such as ceramides, and other molecules of pharmaceutical interest.^{[1][2]}

The earliest known report on the synthesis of **16-bromohexadecanoic acid** dates back to a 1929 publication in *Helvetica Chimica Acta* by P. Chuit and J. Hausser. Their work on the preparation of long-chain hydroxy and bromo acids laid the foundation for the synthesis of this and related compounds. The fundamental approach of converting a terminal hydroxyl group to a bromide has been refined over the decades but remains a cornerstone of its production.

Physicochemical and Spectroscopic Data

A comprehensive understanding of the physical and chemical properties of **16-bromohexadecanoic acid** is essential for its application in research and development. The following tables summarize key quantitative data.

Table 1: General and Physicochemical Properties

Property	Value	Reference(s)
CAS Number	2536-35-8	[1]
Molecular Formula	C ₁₆ H ₃₁ BrO ₂	[2]
Molecular Weight	335.32 g/mol	[2]
Melting Point	67-71 °C	[1]
Boiling Point	214-217 °C at 1 mmHg	[1]
Appearance	White to off-white solid	[1]
Purity (typical)	>95% to ≥99%	[1]

Table 2: Spectroscopic Data

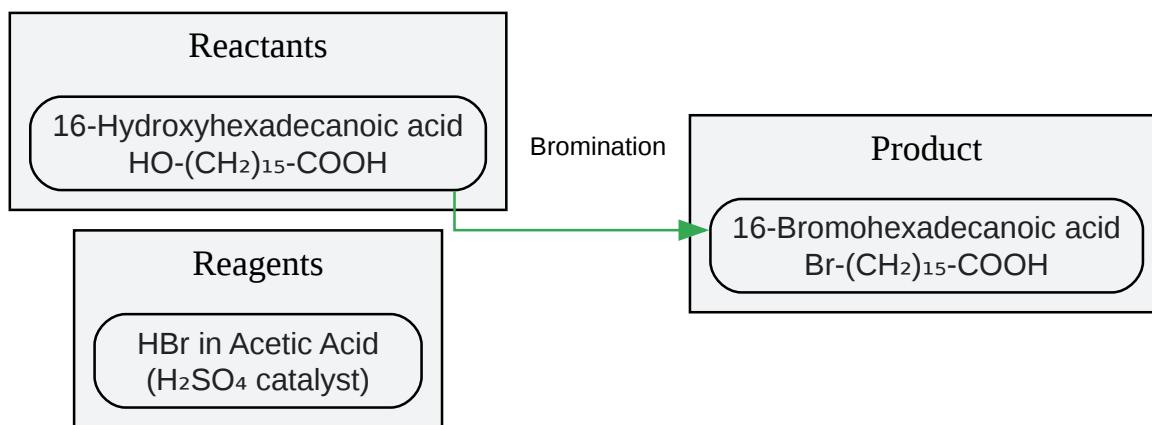
Spectroscopy	Key Peaks and Observations	Reference(s)
¹ H NMR (200 MHz, CD ₂ Cl ₂)	δ 3.4 (t, J = 8 Hz, 2H, -CH ₂ Br), 2.3 (t, J = 8 Hz, 2H, -CH ₂ COOH), 1.8 (m, 2H), 1.6 (m, 2H), 1.2 (br. s, 22H)	[1]
¹³ C NMR	Data available in public databases such as PubChem.	[3]
Infrared (IR) (paraffin paste)	1700 cm ⁻¹ (strong, C=O), 650 cm ⁻¹ (strong, C-Br)	[1]
Mass Spectrometry	Molecular ion peak and fragmentation pattern consistent with the structure.	[3]

Synthesis of 16-Bromohexadecanoic Acid

The most prevalent and efficient method for the synthesis of **16-bromohexadecanoic acid** involves the substitution of the hydroxyl group of 16-hydroxyhexadecanoic acid with bromine, typically using a solution of hydrogen bromide in acetic acid.

General Reaction Scheme

The overall transformation can be represented as follows:



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Caption: General synthesis of **16-bromohexadecanoic acid**.

Detailed Experimental Protocol

This protocol is a compilation based on modern, optimized procedures.[\[1\]](#)[\[4\]](#)

Materials:

- 16-Hydroxyhexadecanoic acid
- 30-33% Hydrogen bromide in acetic acid
- Concentrated sulfuric acid
- Toluene (optional, for workup)

- Ice water
- Sodium hydroxide (for trapping acidic gases)
- Saturated sodium carbonate solution (for trapping acidic gases)

Equipment:

- Three-necked round-bottomed flask
- Mechanical stirrer
- Reflux condenser
- Nitrogen inlet
- Heating mantle
- Sequential trapping system (for HBr and SO₂)
- Vacuum filtration apparatus

Procedure:

- Reaction Setup: In a three-necked round-bottomed flask equipped with a mechanical stirrer, reflux condenser, and a nitrogen inlet, add 16-hydroxyhexadecanoic acid (e.g., 177 g, 0.63 mol).
- Reagent Addition: To the flask, add a solution of 30% hydrogen bromide in acetic acid (e.g., 1000 mL, 5 mol) followed by the slow addition of concentrated sulfuric acid (e.g., 310 mL). The system should be connected to a series of traps containing sodium hydroxide pellets, 25% aqueous sodium hydroxide, and saturated sodium carbonate solution to neutralize evolved acidic gases.
- Reaction Conditions: Stir the reaction mixture at room temperature overnight. Subsequently, heat the mixture to reflux and maintain for approximately 6 hours.

- **Workup:** After the reaction is complete, cool the mixture to room temperature and pour it into a beaker of ice water. The product will precipitate as a solid.
- **Isolation and Purification:** Collect the precipitated solid by vacuum filtration. Wash the solid with cold water. Dry the product under high vacuum to obtain **16-bromohexadecanoic acid**.

Quantitative Data from a Representative Synthesis:[1]

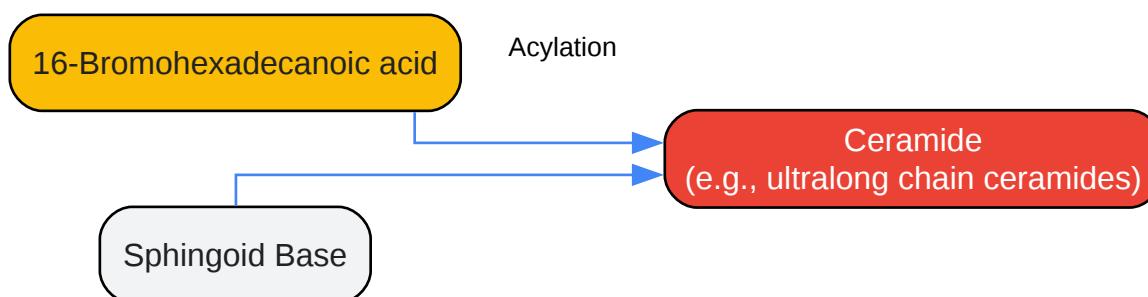
- Yield: Approximately 88%
- Purity: >95%

Applications in Research and Drug Development

16-Bromohexadecanoic acid is a key intermediate in the synthesis of a variety of complex molecules. Its primary application is in the preparation of ceramides and other sphingolipids.

Precursor in Ceramide Synthesis

Ceramides are a class of waxy lipid molecules that are major components of eukaryotic cell membranes and play crucial roles in cellular signaling, including regulating differentiation, proliferation, and programmed cell death (apoptosis). The long alkyl chain of **16-bromohexadecanoic acid** is incorporated into the ceramide backbone.



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Caption: Role of **16-bromohexadecanoic acid** in ceramide synthesis.

Other Synthetic Applications

Beyond ceramide synthesis, **16-bromohexadecanoic acid** is utilized in the preparation of other bioactive molecules. For instance, it is a starting material for the synthesis of carnitine nitro-derivatives, which are investigated for various pharmaceutical applications.[1][2] It also serves as a precursor for radiolabeled compounds used in research.[5]

Conclusion

16-Bromohexadecanoic acid is a foundational molecule in the field of lipid research and medicinal chemistry. Its synthesis, established in the early 20th century and refined over time, provides a reliable route to this valuable bifunctional long-chain fatty acid. The data and protocols presented in this guide offer a comprehensive resource for researchers and developers working with this compound, facilitating its use in the synthesis of novel bioactive molecules with potential therapeutic applications.

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References

- 1. 16-Bromohexadecanoic acid CAS#: 2536-35-8 [amp.chemicalbook.com]
- 2. lookchem.com [lookchem.com]
- 3. 16-Bromohexadecanoic acid | C16H31BrO2 | CID 620397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. prepchem.com [prepchem.com]
- 5. scbt.com [scbt.com]
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